

Personal protective equipment for handling 2-Bromo-3-fluoroaniline

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Compound of Interest

Compound Name: *2-Bromo-3-fluoroaniline*

Cat. No.: *B056032*

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Essential Safety and Handling Guide for 2-Bromo-3-fluoroaniline

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This document provides critical safety and logistical information for the handling and disposal of **2-Bromo-3-fluoroaniline** (CAS No. 111721-75-6). Adherence to these protocols is essential to ensure personnel safety and mitigate environmental risk.

Hazard Summary

2-Bromo-3-fluoroaniline is a hazardous substance that can cause significant harm upon exposure. It is harmful if swallowed, toxic in contact with skin, and may be toxic if inhaled.^[1] It is known to cause skin irritation and serious eye irritation.^{[2][3]}

Quantitative Data Summary

Property	Value
Molecular Formula	C ₆ H ₅ BrFN
Molecular Weight	190.01 g/mol
Appearance	Off-white solid crystalline
Flash Point	94 °C / 201.2 °F
Specific Gravity	1.67 g/cm ³
Solubility	Slightly soluble in water. [4]
Hazard Class	6.1 (Toxic)
Packing Group	III
Occupational Exposure Limits (OELs)	No specific occupational exposure limits have been established for this product by regional regulatory bodies. [3] [5] [6] Handle with appropriate engineering controls and personal protective equipment to minimize exposure.

Operational Plan: Safe Handling and Storage

A systematic approach is mandatory for the safe handling of **2-Bromo-3-fluoroaniline**.

Engineering Controls

- Ventilation: All handling of **2-Bromo-3-fluoroaniline**, both in solid and solution form, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[\[7\]](#)
Ensure adequate ventilation to keep airborne concentrations low.[\[7\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[7\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory to prevent exposure. All PPE should be inspected for integrity before each use.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[8] Gloves must be inspected prior to use and disposed of properly after handling.	Prevents skin contact and absorption. Aromatic amines can be absorbed through the skin.[8]
Eye/Face Protection	Chemical splash goggles with side shields or a full-face shield.[7][8]	Protects eyes from dust particles and splashes of solutions containing the compound.
Skin and Body Protection	A flame-resistant lab coat worn over personal clothing that covers the legs.[8] For larger quantities or where splashing is likely, a chemical-resistant suit may be necessary.	Protects the skin from accidental spills and contamination.
Respiratory Protection	Work should be conducted in a chemical fume hood.[8] If engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with particulate filters may be necessary.[3]	Prevents inhalation of airborne dust or aerosols, a primary route of exposure for this compound.[8]

Handling Protocol

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Preparation: Ensure all necessary PPE is available and in good condition.
- Hygiene: Do not eat, drink, or smoke in the area where the chemical is handled.[2] Wash hands thoroughly with soap and water after handling.[2]

- Procedure: Avoid breathing dust, fumes, or vapors.[8] Prevent all contact with skin and eyes by wearing the appropriate PPE.[8] Use non-sparking tools where necessary.[9]

Storage

- Conditions: Store in a dry, cool, and well-ventilated place.[7] Keep containers tightly closed. [7]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[10]
- Labeling: Ensure all containers are clearly and accurately labeled.

Emergency and Disposal Plan

Spill Response Protocol

In the event of a spill, immediate and proper cleanup is essential to mitigate hazards.

- Evacuate and Secure: Immediately alert others in the vicinity and evacuate the immediate area.[11] If flammable materials are nearby, extinguish all ignition sources.[1]
- Personal Protection: Don the appropriate PPE, including respiratory protection if necessary, before entering the spill area.[1]
- Containment: For solid spills, carefully sweep or vacuum the material, avoiding actions that could generate dust.[2] For liquid spills, use an absorbent medium like sand or vermiculite to absorb the spill.[8]
- Cleanup: Collect the spilled material and absorbent into a suitable, labeled, and sealed hazardous waste container.[1]
- Decontamination: Clean the spill area with a suitable solvent or detergent and water.[12] Collect all cleaning materials for disposal as hazardous waste.[12]
- Ventilation: Ensure the area is well-ventilated throughout the cleanup process.[12]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air.[12] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[12] Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. [12] Wash the affected area with plenty of soap and water for at least 15 minutes.[2] Seek medical attention if irritation persists.
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[12] Never give anything by mouth to an unconscious person.[12] Call a physician or poison control center immediately.[12]

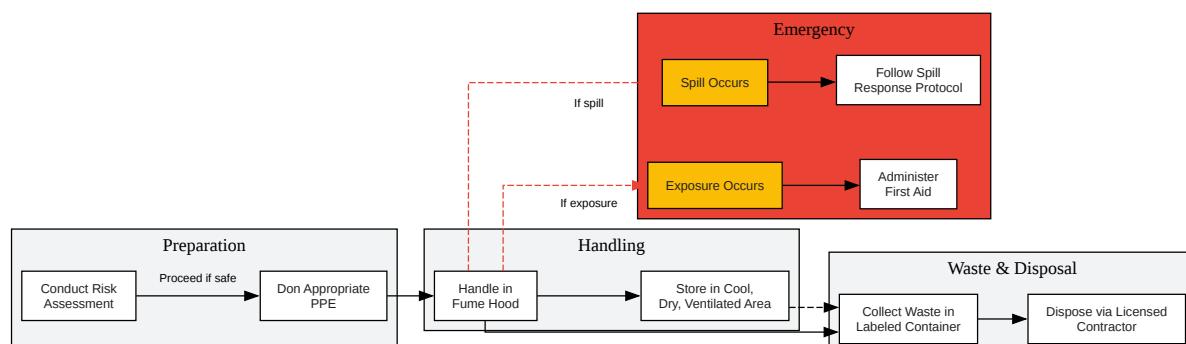
Disposal Plan

All materials contaminated with **2-Bromo-3-fluoroaniline** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[3][12]

- Waste Collection: Collect waste material in a clearly labeled, sealed, and appropriate hazardous waste container.[12] Do not mix with other waste.[4]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name: "**2-Bromo-3-fluoroaniline**".[12]
- Storage of Waste: Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials.[12]
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed

hazardous waste disposal company.[3][12] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]

Visual Workflow for Safe Handling



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